

Technical Guide: Physicochemical Properties of (S)-(Tetrahydrofuran-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-(Tetrahydrofuran-3-yl)methanol

Cat. No.: B598496

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **(S)-(Tetrahydrofuran-3-yl)methanol**, a key chiral building block in the synthesis of various pharmaceutical compounds. This document summarizes its known quantitative data, outlines experimental protocols for property determination, and presents a logical workflow for accessing chemical information.

Core Physicochemical Data

(S)-(Tetrahydrofuran-3-yl)methanol, identified by the CAS number 124391-75-9, is a valuable intermediate in organic synthesis.^{[1][2][3]} Its stereospecific nature makes it a crucial component in the development of enantiomerically pure active pharmaceutical ingredients (APIs). A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Remarks
Boiling Point	198.6 ± 0.0 °C	Predicted at 760 mmHg.[4]
Molecular Formula	C ₅ H ₁₀ O ₂	
Molecular Weight	102.13 g/mol	[1]
Density	1.038 ± 0.06 g/cm ³	Predicted.[4]
pKa	14.81 ± 0.10	Predicted.[4]
Appearance	Colorless to light yellow liquid	[4]
Storage Temperature	2-8°C	[4]
SMILES	O1CC--INVALID-LINK--C1	[4]
InChIKey	PCPUMGYALMOCHF- YFKPBYRVSA-N	[4]

Experimental Protocols

While specific experimental details for the determination of the boiling point of **(S)-(Tetrahydrofuran-3-yl)methanol** are not extensively published, standard laboratory procedures for high-boiling liquids can be employed. The following outlines a general methodology based on the Thiele tube method, a common and efficient technique for small-scale boiling point determination.[5][6]

Objective: To determine the boiling point of **(S)-(Tetrahydrofuran-3-yl)methanol** using the Thiele tube method.

Materials:

- **(S)-(Tetrahydrofuran-3-yl)methanol** sample
- Thiele tube
- High-temperature heating oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated)

- Capillary tubes (one end sealed)
- Small rubber band or wire for attaching the sample tube to the thermometer
- Small test tube
- Bunsen burner or heating mantle
- Safety glasses, lab coat, and appropriate gloves

Procedure:

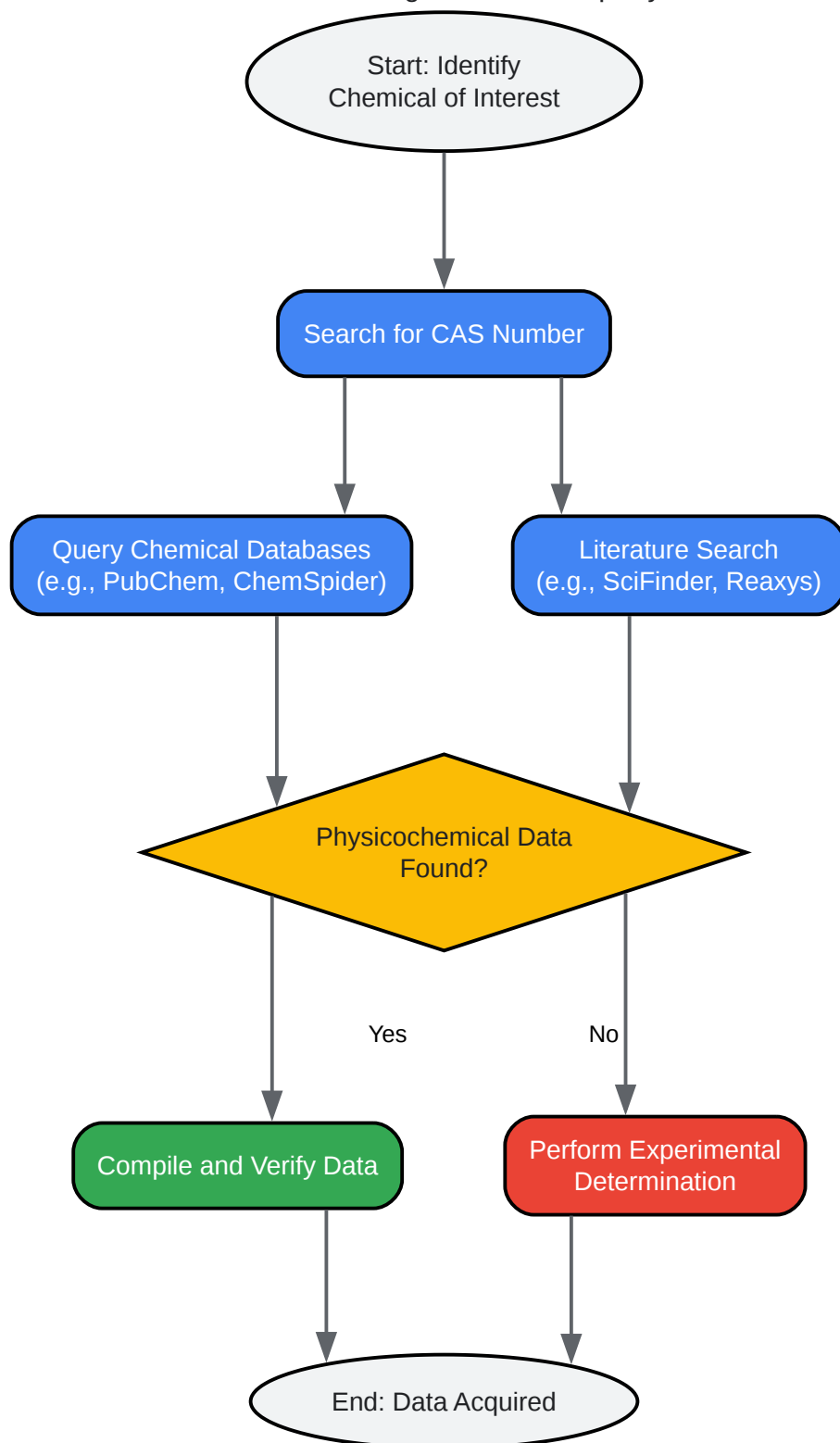
- **Sample Preparation:** Fill the small test tube with the **(S)-(Tetrahydrofuran-3-yl)methanol** sample to a depth of approximately 1-2 cm.
- **Capillary Insertion:** Place a capillary tube (sealed end up) into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer and attached test tube assembly into the Thiele tube, ensuring the sample is immersed in the heating oil. The rubber band should remain above the oil level to prevent degradation.
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner or a heating mantle.^[7] The design of the Thiele tube facilitates the circulation of the heating oil, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside. Continue heating until a rapid and continuous stream of bubbles is observed.
- **Boiling Point Determination:** At the point of a continuous stream of bubbles, remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^{[5][7]} This occurs when the vapor pressure of the sample equals the atmospheric pressure.

- Recording: Record the temperature at which the liquid enters the capillary tube. For accuracy, it is advisable to repeat the determination.

Logical Workflow for Chemical Property Information

The following diagram illustrates a simplified workflow for researchers seeking information on a specific chemical compound.

Workflow for Accessing Chemical Property Data



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the process for obtaining chemical property information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. 1pchem.com [1pchem.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 3-Furanmethanol, tetrahydro-, (3S)- | 124391-75-9 [chemicalbook.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Video: Boiling Points - Procedure [jove.com]
- 7. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (S)-(Tetrahydrofuran-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598496#s-tetrahydrofuran-3-yl-methanol-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com